

Application Notes and Protocols: Preparation of Disperse Brown 4 Stock Solutions

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Compound of Interest

Compound Name: Disperse brown 4

Cat. No.: B078617

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These guidelines are intended for researchers, scientists, and professionals in drug development who are utilizing **Disperse Brown 4** in their experiments. This document provides detailed protocols for the preparation of stock solutions and outlines the necessary safety precautions.

Properties of Disperse Brown 4

Disperse Brown 4 is a non-ionic, single azo dye.^{[1][2][3]} Its low water solubility is a key characteristic, necessitating specific preparation methods for experimental use.^{[3][4][5]} It is primarily used for dyeing hydrophobic synthetic fibers.^{[3][4]}

Property	Value	Reference
IUPAC Name	2-[4-[(2-bromo-6-chloro-4-nitrophenyl)diazenyl]-3-chloro-N-(2-hydroxyethyl)anilino]ethanol	[4]
CAS Number	12223-16-4	[1][6]
Molecular Formula	C ₁₆ H ₁₅ BrCl ₂ N ₄ O ₄	[1][2]
Molecular Weight	478.12 g/mol	[1][2]
Appearance	Red-light-orange to dark-red-light-brown powder	[1][6]
Solubility	Low in water; Soluble in some organic solvents	[3][7]

Safety Precautions

Disperse Brown 4 can cause skin irritation, allergic skin reactions, and serious eye damage.[8] Adherence to strict safety protocols is mandatory.

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles, and a lab coat.[8][9]
- Ventilation: Work in a well-ventilated area or a chemical fume hood to avoid inhaling dust particles.[9]
- Handling: Avoid direct contact with skin and eyes.[9] In case of accidental contact, rinse the affected area thoroughly with water.[8][9]
- Disposal: Dispose of waste according to institutional and local environmental regulations.

Experimental Protocol: Preparation of a 1% (w/v) Stock Solution

This protocol details the preparation of a 1% weight/volume (w/v) stock solution, a common starting concentration for many experimental applications.

Materials:

- **Disperse Brown 4** powder
- Dimethyl sulfoxide (DMSO) or other appropriate organic solvent
- Deionized water
- Glass beaker
- Volumetric flask (e.g., 10 mL or 100 mL)
- Magnetic stirrer and stir bar
- Weighing scale (analytical balance)
- Spatula

Procedure:

- **Weighing:** Accurately weigh 100 mg of **Disperse Brown 4** powder using an analytical balance and place it into a clean, dry beaker.
- **Initial Dissolution:** Add a small volume of DMSO (e.g., 2-3 mL) to the beaker. Disperse dyes exhibit low water solubility, so an organic solvent is often necessary for the initial dissolution.
- **Mixing:** Place a magnetic stir bar into the beaker and place it on a magnetic stirrer. Stir the mixture until the dye is completely dissolved. Gentle heating may be applied to aid dissolution, but avoid boiling.
- **Transfer:** Carefully transfer the dissolved dye solution into a 10 mL volumetric flask.
- **Rinsing:** Rinse the beaker with a small amount of the chosen solvent to ensure all the dye is transferred to the volumetric flask.

- **Final Volume:** Add the solvent to the volumetric flask up to the 10 mL mark.
- **Homogenization:** Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
- **Storage:** Store the stock solution in a properly labeled, sealed container, protected from light. For long-term storage, refrigeration may be necessary, depending on the solvent used and experimental requirements.

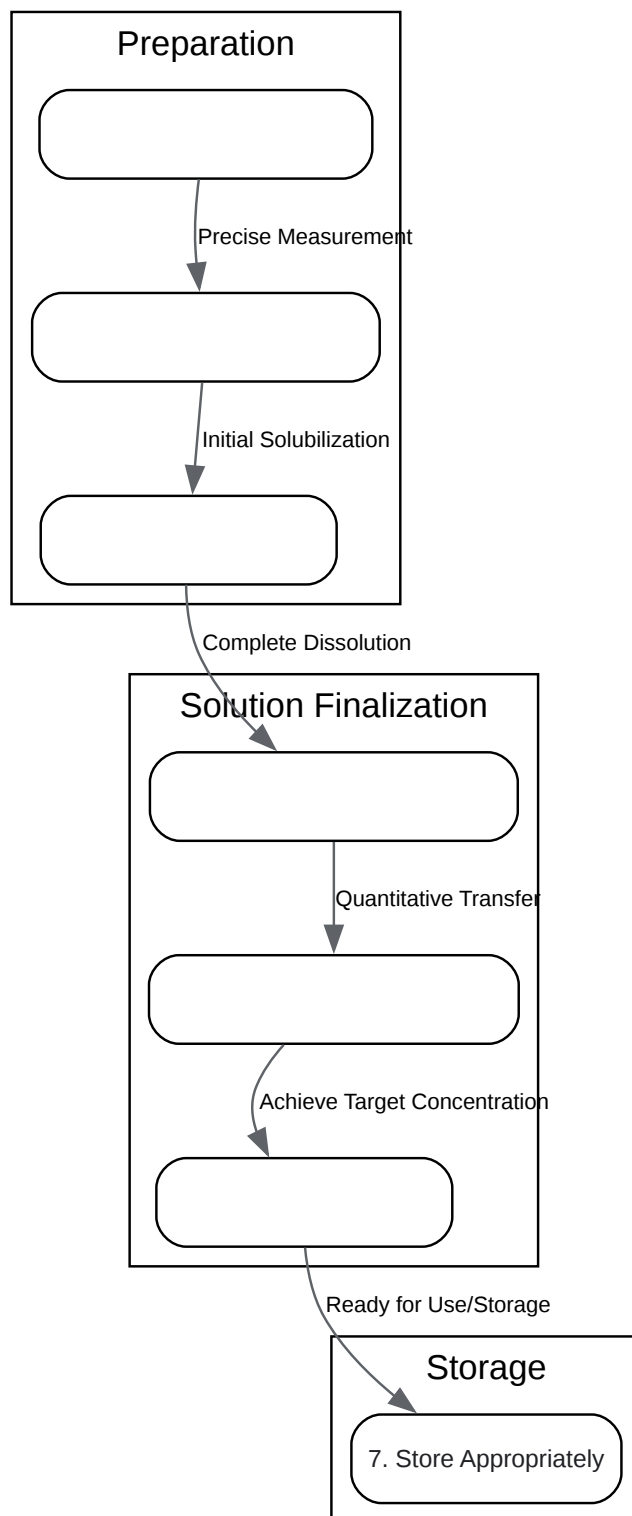
Recommended Solvents

Due to its hydrophobic nature, **Disperse Brown 4** has low solubility in water.^[3] Organic solvents are typically required to prepare stock solutions. The choice of solvent will depend on the specific experimental application and compatibility with the assay system.

Solvent	Suitability	Notes
Dimethyl sulfoxide (DMSO)	High	Common solvent for preparing stock solutions of hydrophobic compounds for biological assays.
Acetone	Moderate	Can be used for initial dissolution. ^[7]
Ethanol	Moderate	May be suitable for some applications. ^[7]
Water	Low	Dispersing agents and/or heat are necessary to create a fine dispersion rather than a true solution. ^[3]

Experimental Workflow Diagram

Workflow for Preparing Disperse Brown 4 Stock Solution



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Caption: Workflow for preparing **Disperse Brown 4** stock solution.

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